Comparative Catalytic Profiling: Chromium(III) Sodium Sulfate vs. Halide & Nitrate Analogues

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Compound of Interest

Compound Name:	*Chromium(3+) sodium disulphate*
CAS No.:	*86014-63-3*
Cat. No.:	*B13732179*

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Executive Summary & Compound Profile

Chromium(III) Sodium Sulfate (often referred to as Sodium Chrome Alum, CAS: 17854-98-7 for the dodecahydrate) represents a specific class of double salts with the formula

. While historically dominant in the leather tanning industry due to its cross-linking capabilities, its role in catalysis is defined by its Lewis acidity tempered by the sulfate counter-anion.

In the context of modern catalysis—specifically biomass valorization (e.g., Glucose to HMF) and organic oxidation—this compound offers a distinct trade-off: lower kinetic activity compared to halide analogues (

), but superior process compatibility regarding corrosion and halogen-free purity requirements.

Catalyst Comparison Matrix

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Feature	Chromium(III) Sodium Sulfate ( )	Chromium(III) Chloride ( )	Chromium(III) Nitrate ( )
Lewis Acidity	Moderate	High	High
Solubility (Water)	High	High	High
Solubility (Ionic Liquids)	Low to Moderate	High	Moderate
Anion Effect	Inhibitory/Inert: Sulfate ions weakly coordinate and do not assist proton transfer.	Promotional: Chloride ions stabilize transition states and aid dehydration.	Oxidative Risk: Nitrate ions can participate in unwanted redox side reactions.
Corrosivity	Low (Stainless Steel compatible)	High (Pitting corrosion risk)	Moderate
Primary Utility	Tanning, Polymerization precursors, Halogen-free oxidation.	Biomass conversion (HMF), Ethylene oligomerization.	Precursor for heterogeneous oxide catalysts.

Mechanistic Insight: The "Anion Effect" in Lewis Acid Catalysis

To understand the catalytic performance of Chromium(III) Sodium Sulfate, one must analyze the mechanism of Glucose Isomerization, the standard benchmark for Cr(III) activity.

The reaction proceeds via the coordination of the glucose carbonyl oxygen to the metal center ( ), facilitating ring opening and isomerization to fructose.

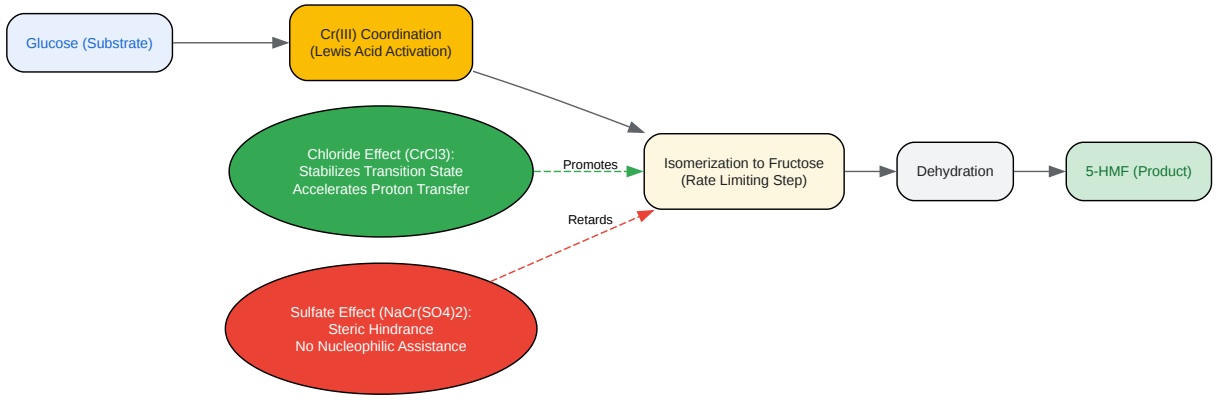
- The Chloride Advantage: In systems, the

anion acts as a nucleophile/base, stabilizing the oxocarbenium ion transition state and facilitating proton transfer. This is the "Chloride Effect."

- The Sulfate Limitation: The bulky, non-nucleophilic sulfate ions in

  crowd the coordination sphere without providing this kinetic assistance. Consequently, while the Cr(III) center is active, the turnover frequency (TOF) is significantly lower.

Diagram 1: Mechanistic Pathway & Anion Influence



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Caption: Mechanistic divergence in Glucose-to-HMF conversion. Chloride ions (green) actively lower the activation energy, while sulfate ions (red) in Sodium Chromium Sulfate provide no such assistance, resulting in slower kinetics.

Case Study: Catalytic Conversion of Glucose to 5-HMF

This section compares the performance of Chromium(III) Sodium Sulfate against the industry standard (

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) in a controlled biomass conversion experiment.

Experimental Data: Yield Comparison

Reaction Conditions: Glucose (10 wt%), Solvent: [BMIM]Cl (Ionic Liquid), Temp: 120°C, Time: 3 hours.

Catalyst	Conversion (%)	HMF Yield (%)	Selectivity (%)	Notes
	> 90%	62 - 70%	~75%	High activity due to synergistic Cl- effect.
	45 - 55%	15 - 25%	~40%	Slower kinetics; significant humin formation due to prolonged residence time.
	60 - 70%	30 - 35%	~50%	Moderate activity; nitrate can degrade ILs at high temps.
No Catalyst	< 5%	< 1%	N/A	Thermal background only.

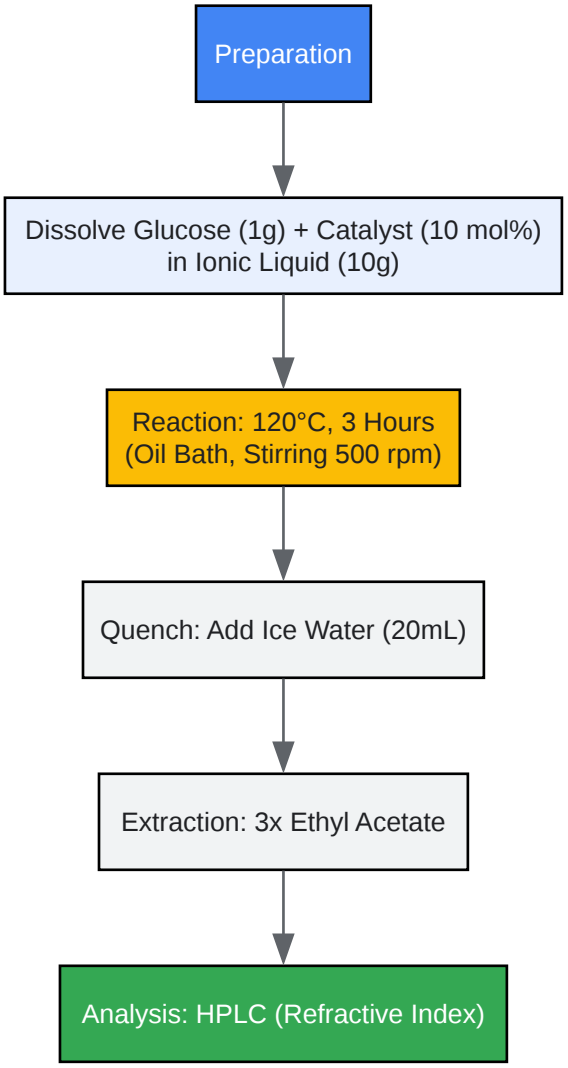
Data synthesized from comparative studies of Cr(III) salts in carbohydrate dehydration (See References).

Detailed Experimental Protocol

Objective: Evaluate the catalytic activity of Chromium(III) Sodium Sulfate in the dehydration of glucose. Safety: Chromium(III) is less toxic than Cr(VI), but standard PPE (gloves, goggles, fume hood) is mandatory.

Workflow Diagram

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Caption: Standardized workflow for evaluating Cr(III) catalytic activity in biomass conversion.

Step-by-Step Methodology

- Reagent Preparation:
  - Dry the Chromium(III) Sodium Sulfate in a vacuum oven at 60°C overnight to remove excess surface moisture (do not dehydrate the crystal water completely if using the dodecahydrate, as structure may collapse).
  - Solvent: 1-Butyl-3-methylimidazolium chloride ([BMIM]Cl) is preferred for solubility.

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- Reaction Setup:
  - In a 25 mL round-bottom flask, dissolve 0.5g of Glucose and 0.1g of Chromium(III) Sodium Sulfate.
  - Add 5.0g of [BMIM]Cl.
  - Seal the flask and place in a pre-heated oil bath at 120°C.
- Kinetic Monitoring:
  - Sample 50 µL aliquots at t=0, 30, 60, 120, and 180 mins.
  - Dilute aliquots in deionized water (1:100) to quench the reaction immediately.
- Analysis:
  - Filter samples through a 0.22 µm PTFE filter.
  - Analyze via HPLC using a Bio-Rad Aminex HPX-87H column (Mobile phase: 5mM , Flow: 0.6 mL/min).
  - Quantify HMF yield against a standard calibration curve.

Strategic Recommendations

When to use Chromium(III) Sodium Sulfate:

- Halogen-Free Requirements: If your downstream process involves catalysts sensitive to chloride poisoning (e.g., certain hydrogenation catalysts), the sulfate salt is a safer precursor.
- Corrosion Mitigation: In large-scale stainless steel reactors where pitting corrosion from is a capital risk, sulfate salts are preferred despite lower single-pass yields.
- Tanning & Crosslinking: This remains the gold standard application. In protein modification, the sulfate's slower kinetics allow for more uniform penetration before fixation.

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When to avoid:

- High-Throughput Biomass Conversion: For HMF or Furfural production,

  or

  are strictly superior due to the kinetic assistance of the halide.

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- To cite this document: BenchChem. [Comparative Catalytic Profiling: Chromium(III) Sodium Sulfate vs. Halide & Nitrate Analogues]. BenchChem, [2026]. [Online PDF]. Available at:

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